

Navigating the Disposal of "360A": A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 360A

Cat. No.: B15584641

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The identifier "**360A**" does not refer to a single, universally recognized chemical substance. Instead, it is a designation that can be part of a product name for various chemical products, including research-grade inhibitors and commercial herbicides. The proper disposal procedures are entirely dependent on the specific chemical composition of the product in question. Therefore, the first and most critical step for researchers, scientists, and drug development professionals is to accurately identify the specific product they are handling.

Immediate Safety and Identification Protocol

If you have a container labeled "**360A**" and are uncertain of its identity, treat it as an unknown and potentially hazardous substance. Federal, state, and local regulations prohibit the transportation, storage, or disposal of wastes with an unknown identity.^[1] The analysis of a single sample of an unknown chemical can be costly, so every effort should be made to identify it.^[1]

Initial Steps for Identification:

- Consult with colleagues: Check with other laboratory personnel who may be familiar with the substance.^[2]

- Review laboratory records: Examine purchase orders and lab notebooks to cross-reference the identifier with a full chemical name or CAS number.[3]
- Examine the container: Look for any manufacturer's name, full product name, or other identifiers on the original packaging.[3]

If the substance cannot be definitively identified, it must be managed as an unknown chemical. The area should be secured, and the container clearly labeled with "Unidentified chemicals - Do NOT Touch".[4] Contact your institution's Environmental Health and Safety (EHS) department for guidance on the proper procedures for handling and disposing of unknown materials.[3] The cost of identification and disposal of unknown chemicals is typically the responsibility of the generating research group or department.[4]

Disposal Procedures for Known "360A" Products

Once the specific product has been identified, the Safety Data Sheet (SDS) is the primary source of information for safe handling and disposal. Below are examples of disposal considerations for different types of products that may be designated as "360A."

Research Chemicals: **360A** G-Quadruplex Inhibitor

For a research-grade chemical like the **360A** G-Quadruplex Inhibitor (CAS No. 794458-56-3), the disposal procedures will be dictated by the hazards identified in the SDS.[5] While specific disposal instructions are not detailed in the available search results, general best practices for laboratory chemical waste should be followed.

Herbicides Containing Glyphosate (e.g., "Glyphosate 360")

Several herbicide products contain "360" in their name, often indicating the concentration of the active ingredient, glyphosate (e.g., 360 g/L).[6][7] For these products, disposal must be in accordance with local, regional, national, and international regulations.[8]

Key Disposal Considerations for Glyphosate-Based Herbicides:

- Do not contaminate waterways: This material and its container must be disposed of as hazardous waste.[9] Avoid release to the environment and use appropriate containment to prevent environmental contamination.[9]

- Container disposal: If recycling, replace the cap and return clean containers to a recycler or designated collection point.[7] If not recycling, break, crush, or puncture and bury empty containers in a local authority landfill.[7]
- Spills: In the event of a spill, wear protective equipment to prevent skin and eye contamination and inhalation of vapors.[8] Contain the spill and prevent runoff into drains and waterways.[8] Use an absorbent material like soil or sand to clean up the spill and seal it in properly labeled containers for disposal.[8]

Summary of Disposal Considerations

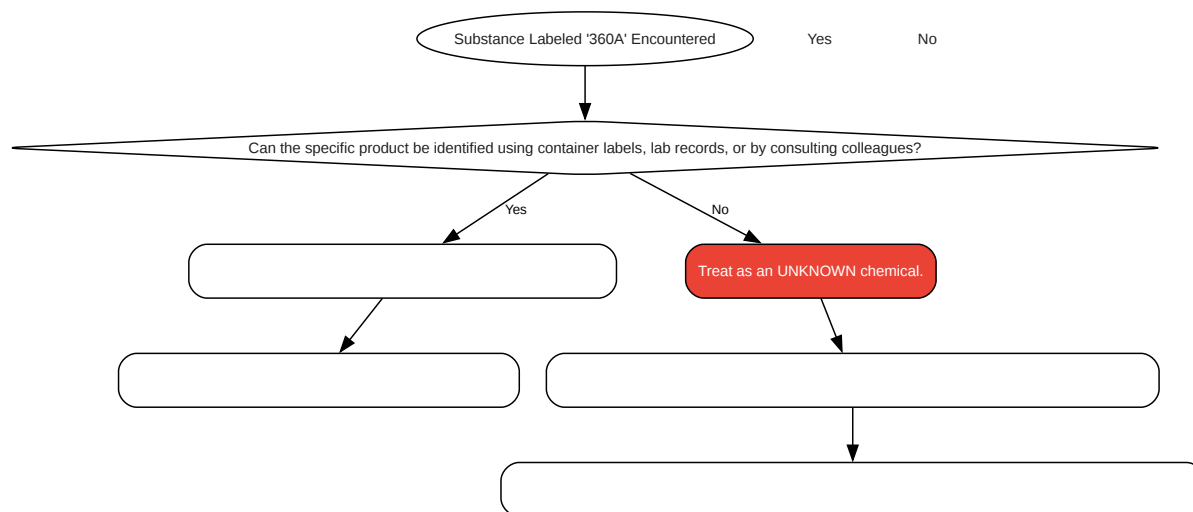
Product Type	Key Identifier	Primary Hazard	General Disposal Guidelines
Research Chemical	360A G-Quadruplex Inhibitor (CAS 794458-56-3)	Varies; consult SDS	Follow institutional EHS procedures for chemical waste. Segregate and label clearly.
Herbicide	Glyphosate 360	Environmental hazard; toxic to aquatic life.[9]	Dispose of as hazardous waste. Do not contaminate waterways. Follow specific container disposal instructions.
Unknown Substance	"360A" with no other information	Assume hazardous	Do not dispose. Segregate, label as "Unknown," and contact your EHS department for assistance.

Experimental Protocols

Specific experimental protocols for the disposal of "**360A**" are not applicable as it is not a single substance. The appropriate disposal method is procedural and based on the chemical's properties and regulatory requirements as outlined in the SDS.

Logical Workflow for Disposal of "360A"

The following diagram illustrates the decision-making process for the proper disposal of a substance labeled "360A."



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Caption: Decision workflow for the proper disposal of a substance labeled "360A".

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- To cite this document: BenchChem. [Navigating the Disposal of "360A": A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584641/docs#navigating-the-disposal-of-360a-a-guide-for-laboratory-professionals]

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